Application Notes and Protocols for AICAR Phosphate Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*AICAR phosphate*
Cat. No.:	*B10779539*

Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

AICAR (5-Aminoimidazole-4-carboxamide-1-β-D-ribofuranoside), also known as Acadesine, is a cell-permeable adenosine analog.[1][2] Upon entering the cell, it is phosphorylated by adenosine kinase to form ZMP (5-aminoimidazole-4-carboxamide ribonucleotide), a monophosphorylated derivative.[3][4] ZMP is an analog of adenosine monophosphate (AMP) and acts as an allosteric activator of AMP-activated protein kinase (AMPK).[5][6] AMPK is a crucial cellular energy sensor that plays a central role in regulating glucose and lipid metabolism.[2] Consequently, AICAR is widely used in research to study metabolic regulation, insulin resistance, and cellular energy homeostasis.[1][7] This document provides a detailed protocol for the preparation of **AICAR phosphate** stock solutions for research use.

Quantitative Data Summary

The chemical and solubility properties of AICAR and its phosphorylated form are summarized below. Researchers should always refer to the batch-specific data on the manufacturer's certificate of analysis.

© 2026 BenchChem. All rights reserved.

Property	AICAR (AICA-Riboside)	AICAR Phosphate (ZMP / AICA-ribonucleotide)
Molecular Formula	$C_9H_{14}N_4O_5$[8]	$C_9H_{15}N_4O_8P$ (free acid)[6]
Molecular Weight (MW)	~258.2 g/mol [1][8]	~338.2 g/mol (free acid)[6]
Appearance	Tan or Crystalline Solid[5][8]	Crystallized or lyophilized sodium salt[6]
Solubility in Water	>7 mg/mL[5] ~19.37 mg/mL (75 mM) ~2.5 mg/mL in PBS (pH 7.2)[8]	80 mg/mL (224.57 mM)[9] 71 mg/mL[10]
Solubility in DMSO	~20 mg/mL[8] ~19.37 mg/mL (75 mM) 40 mg/mL[1]	75 mg/mL[9] 71 mg/mL[10]
Storage (Lyophilized)	-20°C for ≥4 years, desiccated[8][11]	-20°C for 3 years, keep from moisture[9]
Storage (Solution)	-20°C for up to 3 months[11] -80°C for up to 1 year[9]	-20°C for 1 month; -80°C for 6 months[7]

Experimental Protocols

This section details the necessary materials and the step-by-step procedure for preparing a concentrated stock solution of **AICAR phosphate**.

Materials and Equipment

- **AICAR phosphate** powder
- Sterile, nuclease-free deionized water (diH_2O) or Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Water bath or heat block set to 37°C (optional)
- Sonicator (optional)

© 2026 BenchChem. All rights reserved.

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol: Preparation of a 75 mM AICAR Stock Solution

This protocol provides an example for reconstituting a 25 mg vial of AICAR (MW ~258.23 g/mol) to a 75 mM stock solution. Adjust calculations based on the specific molecular weight of your **AICAR phosphate** compound.

- Pre-warming and Equilibration:
  - Before opening, allow the vial of lyophilized **AICAR phosphate** powder to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming inside the vial.
- Solvent Addition:
  - To prepare a 75 mM stock solution from 25 mg of AICAR (MW 258.23 g/mol), add 1.29 mL of sterile diH_2O.[1] For other concentrations, use a molarity calculator.
  - Alternatively, for a DMSO stock, consult the manufacturer's data sheet for solubility, as it can be higher than in water.[8][9][10]
- Dissolution:
  - Cap the vial securely and vortex thoroughly for 1-2 minutes to dissolve the powder.
  - Visually inspect the solution for any remaining precipitate. The appearance should be a clear to yellow/brown solution.[1]
  - If precipitation is observed, warm the tightly capped vial at 37°C for 10-15 minutes.[1][7]
  - Following warming, agitate the solution by vortexing again to ensure complete dissolution.[1] Sonication can also be used to aid dissolution if necessary.[9]
- Aliquoting and Storage:
  - Once the **AICAR phosphate** is fully dissolved, dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes or cryovials.

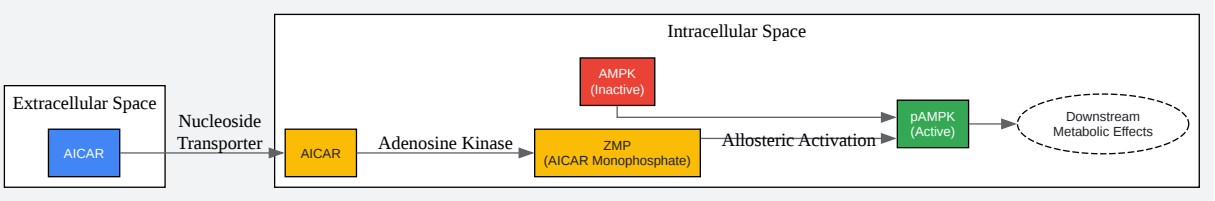
© 2026 BenchChem. All rights reserved.

- Aliquoting is critical to avoid multiple freeze-thaw cycles, which can lead to degradation of the compound.[1]
- Store the aliquots at -20°C or -80°C. For aqueous solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended.[7] Some sources suggest that aqueous solutions should not be stored for more than one day.[8]

- Preparation of Working Solution:
  - For cell-based assays, dilute the stock solution to the final working concentration (typically 0.1-2 mM) using the appropriate cell culture medium.[1][7]
  - Ensure the final concentration of the solvent (e.g., DMSO) is not toxic to the cells.

Visualizations

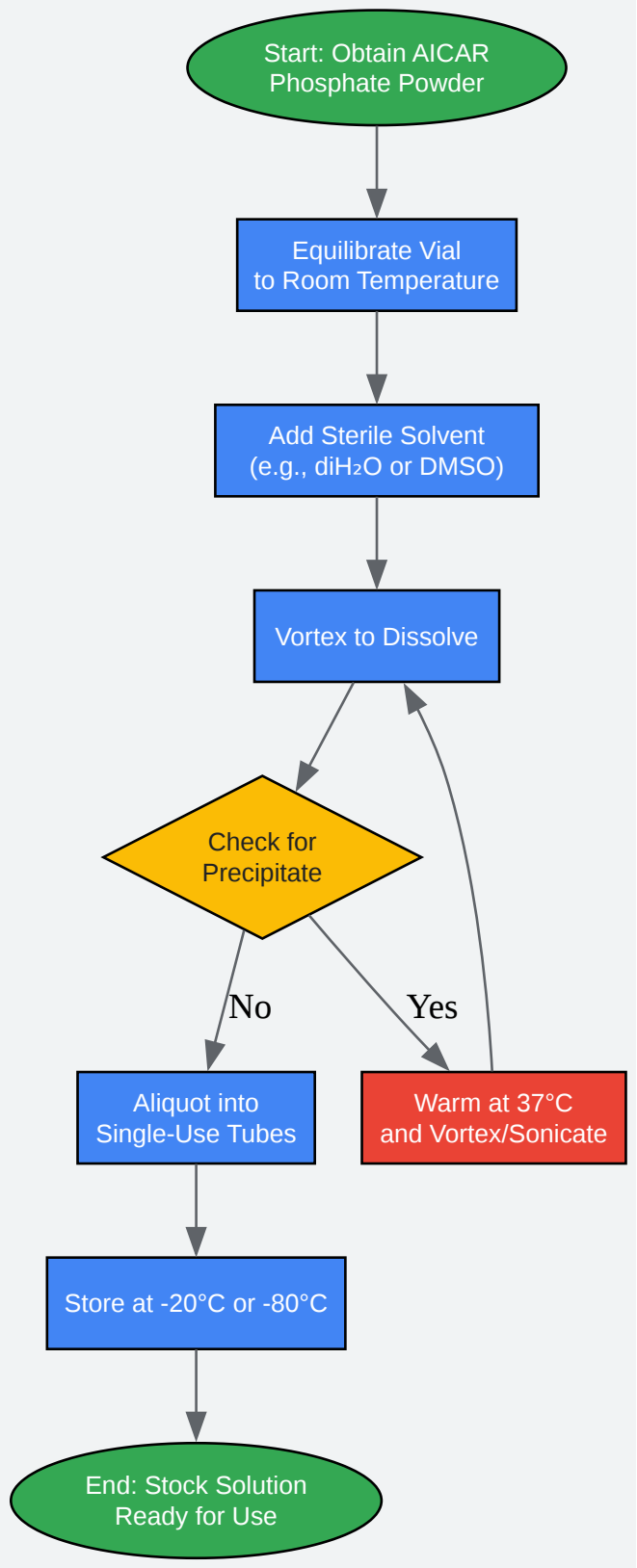
Signaling Pathway



Click to download full resolution via product page

Caption: Intracellular activation of AMPK by AICAR.

Experimental Workflow



Click to download full resolution via product page

Caption: Workflow for preparing **AICAR phosphate** stock solution.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. AICAR | Cell Signaling Technology [cellsignal.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Quantification of AICAR and study of metabolic markers after administration - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Metabolic Preconditioning of Cells with AICAR-Riboside: Improved Cryopreservation and Cell-Type Specific Impacts on Energetics and Proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. AICAR = 98 HPLC, powder 2627-69-2 [sigmaaldrich.com]
- 6. biolog.de [biolog.de]
- 7. glpbio.com [glpbio.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. AICAR phosphate | NOS | YAP | AMPK | Mitophagy | TargetMol [targetmol.com]
- 10. selleckchem.com [selleckchem.com]
- 11. cdn1.sinobiological.com [cdn1.sinobiological.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AICAR Phosphate Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10779539/docs#application-notes-and-protocols-for-aicar-phosphate-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.